

Personal protective equipment for handling 5-Iodouracil

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Compound of Interest

Compound Name: 5-Iodouracil

Cat. No.: B140508

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Essential Safety and Handling Guide for 5-Iodouracil

This guide provides critical safety protocols and logistical information for the handling and disposal of **5-Iodouracil**, tailored for researchers, scientists, and professionals in drug development. Following these procedures is essential for ensuring a safe laboratory environment.

Physicochemical and Safety Data

A summary of key quantitative data for **5-Iodouracil** is presented below for easy reference.

Property	Value
CAS Number	696-07-1[1]
Molecular Formula	C ₄ H ₃ IN ₂ O ₂ [1]
Molecular Weight	237.98 g/mol [1][2]
Melting Point	274-276 °C (decomposes)[1][3]
Storage Temperature	2-8°C[1][4][5]
Appearance	Powder[1]
Solubility	Soluble in 1M NaOH; very faint turbidity in aqueous NH ₃ . [5]
Hazard Classifications	Acute Toxicity 4 (Oral, Dermal, Inhalation); Skin Irritant 2; Eye Irritant 2; Specific Target Organ Toxicity - Single Exposure 3 (Respiratory system)[1][6]

Operational Plan: Safe Handling of 5-Iodouracil

5-Iodouracil is classified as harmful if swallowed, in contact with skin, or inhaled, and causes skin and serious eye irritation.[2][6] Adherence to the following step-by-step handling protocol is mandatory.

1. Engineering Controls and Preparation:

- Always handle **5-Iodouracil** in a well-ventilated area.[6]
- Use a chemical fume hood or provide appropriate exhaust ventilation where dust is formed. [4]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[6]

2. Personal Protective Equipment (PPE):

- Hand Protection: Wear chemical-resistant gloves that have been inspected for integrity before use.[4][7] Use proper glove removal technique to avoid skin contact.[4]
- Eye and Face Protection: Use chemical safety goggles or eyeglasses that meet OSHA or European standards.[6] A face shield may be required if there is a risk of splashing.[7]
- Skin and Body Protection: Wear a lab coat or a protective suit that covers the body to prevent skin exposure.[4][6]
- Respiratory Protection: If engineering controls are insufficient or if irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a P2 (EN 143) cartridge.[1][6] Do not breathe in the dust.[4]

3. Handling Procedure:

- Avoid all contact with skin and eyes.[4]
- Prevent the formation of dust and aerosols during handling.[4]
- Do not eat, drink, or smoke in the handling area.[6]
- Wash hands, face, and any exposed skin thoroughly after handling the substance.[6]

4. Storage:

- Store in a cool place, with a recommended temperature of 2-8°C.[1][4]
- Keep the container tightly closed in a dry and well-ventilated location.[4][6]
- Protect from light, as the substance is light-sensitive.[4][6]

Emergency Response Plan

In the event of an emergency, follow these procedures immediately.

1. Spills and Leaks:

- Evacuate personnel to a safe area.[4]

- Ensure adequate ventilation.[4]
- Do not allow the product to enter drains.[4]
- Wear the appropriate personal protective equipment as detailed above.[4]
- For cleanup, sweep up the spilled material and shovel it into a suitable, closed container for disposal.[4][6] Avoid creating dust.[4]

2. Exposure Procedures:

- General Advice: In case of an accident or if you feel unwell, seek immediate medical attention and show the safety data sheet to the doctor.[4]
- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and consult a physician.[4][6]
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. If skin irritation occurs, get medical advice.[4][6] Contaminated clothing should be removed and washed before reuse.[6]
- Eye Contact: Rinse the eyes cautiously with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[4][6] If eye irritation persists, seek medical attention.[6]
- Ingestion: Rinse the mouth with water. Never give anything by mouth to an unconscious person.[4] Call a poison center or doctor if you feel unwell.[6]

3. Fire Emergency:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4][6]
- Special Hazards: Hazardous decomposition products include carbon oxides, hydrogen fluoride, and hydrogen iodide.[4]
- Firefighter Protection: If necessary, wear a self-contained breathing apparatus for firefighting. [4][6]

Disposal Plan

Proper disposal of **5-Iodouracil** and its containers is crucial to prevent environmental contamination.

1. Product Disposal:

- Dispose of unused product in a suitable, closed container.[4]
- Disposal must be in accordance with all applicable federal, state, and local environmental regulations. Consider disposing of it as hazardous waste.[6][8]

2. Contaminated Packaging:

- Dispose of contaminated packaging as you would the unused product.[4]
- Empty containers should be rinsed with a suitable solvent before disposal.[8]

Procedural Workflow

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